

Difurfurylideneacetone: A Technical Guide for Drug Discovery and Development

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Compound of Interest

Compound Name: *Difurfurylideneacetone*

CAS No.: 886-77-1

Cat. No.: B1227266

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Abstract

Difurfurylideneacetone (DFA), a symmetrical dienone bearing two furan rings, represents a compelling scaffold for therapeutic innovation. As a structural analogue of curcumin and dibenzylideneacetone, it belongs to a class of molecules renowned for their diverse biological activities. This technical guide provides an in-depth exploration of **difurfurylideneacetone**, from its fundamental chemical properties and synthesis to its potential applications in drug development. We will delve into the mechanistic underpinnings of its synthesis, provide detailed protocols for its characterization, and explore the evidence-based rationale for its investigation as an anti-inflammatory, antioxidant, and anticancer agent. This document is intended for researchers, medicinal chemists, and pharmacologists engaged in the discovery and development of novel therapeutics.

Introduction: The Chemical and Therapeutic Potential of Difurfurylideneacetone

Difurfurylideneacetone, systematically named (1E,4E)-1,5-di(furan-2-yl)penta-1,4-dien-3-one, is a fascinating molecule that sits at the intersection of natural product-inspired chemistry and

modern drug design. The core α,β -unsaturated ketone pharmacophore is a well-established Michael acceptor, capable of covalent interactions with biological nucleophiles, which often underlies the bioactivity of this class of compounds. The presence of the furan rings, which are bioisosteres of the phenyl group found in many bioactive compounds, imparts unique electronic and pharmacokinetic properties. The extended π -conjugated system is not only responsible for its characteristic color but also plays a crucial role in its chemical reactivity and biological interactions.

This guide will provide a comprehensive overview of the essential technical information required to work with and understand the therapeutic potential of **difurfurylideneacetone**.

Molecular Identity and Physicochemical Properties

A thorough understanding of a compound's fundamental properties is the bedrock of any research and development endeavor.

Table 1: Chemical and Physical Properties of **Difurfurylideneacetone**

Property	Value	Source(s)
CAS Number	886-77-1	[1] [2]
Molecular Formula	C ₁₃ H ₁₀ O ₃	[1] [2]
Molecular Weight	214.22 g/mol	[1] [2]
IUPAC Name	(1E,4E)-1,5-bis(furan-2-yl)penta-1,4-dien-3-one	[1]
Synonyms	Difurfurylidene acetone, DIFA, 1,5-Bis-(2-furanyl)-1,4-pentadien-3-one	[1]
Melting Point	60.5 °C	
LogP (octanol/water)	~2.5 - 3.17	
Appearance	Expected to be a yellow crystalline solid	

Molecular Structure:

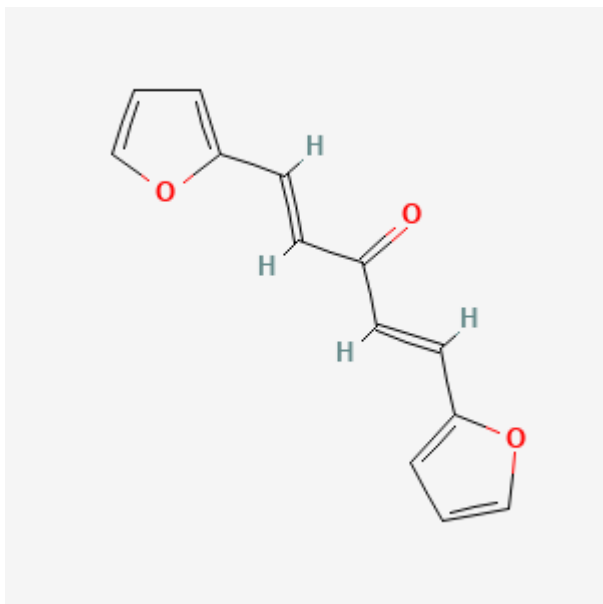


Figure 1. 2D structure of (1E,4E)-1,5-di(furan-2-yl)penta-1,4-dien-3-one.

Synthesis of Difurfurylideneacetone: The Claisen-Schmidt Condensation

The synthesis of **difurfurylideneacetone** is a classic example of a base-catalyzed crossed aldol condensation, specifically the Claisen-Schmidt condensation. This reaction is highly efficient and proceeds by the reaction of an aldehyde (in this case, furfural) with a ketone (acetone).

Reaction Mechanism

The causality behind this synthetic choice lies in the reactivity of the starting materials. Furfural, like benzaldehyde, lacks α -hydrogens and therefore cannot undergo self-condensation.

Acetone, however, has acidic α -protons that can be abstracted by a base to form a nucleophilic enolate. The reaction proceeds in a stepwise manner:

- **Enolate Formation:** A hydroxide ion (from NaOH) removes an α -proton from acetone to form a resonance-stabilized enolate ion.
- **Nucleophilic Attack:** The acetone enolate acts as a nucleophile, attacking the electrophilic carbonyl carbon of a furfural molecule.

- Aldol Addition: This attack forms a β -hydroxy ketone intermediate.
- Dehydration: The intermediate readily dehydrates (loses a water molecule) under the basic conditions to form a conjugated enone, furfurylideneacetone. The driving force for this step is the formation of a stable, extended conjugated system.
- Second Condensation: The resulting furfurylideneacetone still possesses acidic protons on the methyl group. A second molecule of furfural then reacts with the enolate of furfurylideneacetone, following the same mechanistic pathway to yield the final product, **difurfurylideneacetone**.

Experimental Protocol: Synthesis of Difurfurylideneacetone

This protocol is based on established procedures for Claisen-Schmidt condensations of similar diarylpentadienones.

Materials:

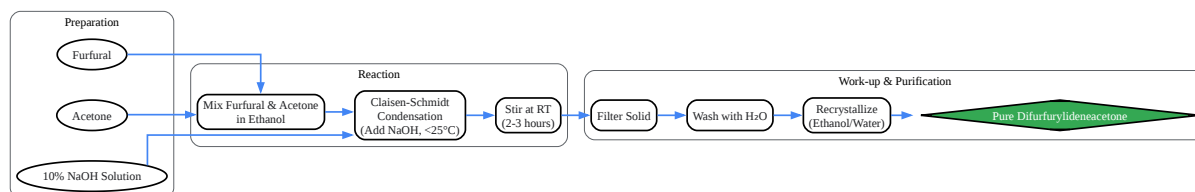
- Furfural (2 equivalents)
- Acetone (1 equivalent)
- Sodium hydroxide (NaOH)
- Ethanol
- Water
- Standard laboratory glassware (round-bottom flask, stir bar, dropping funnel, Buchner funnel)

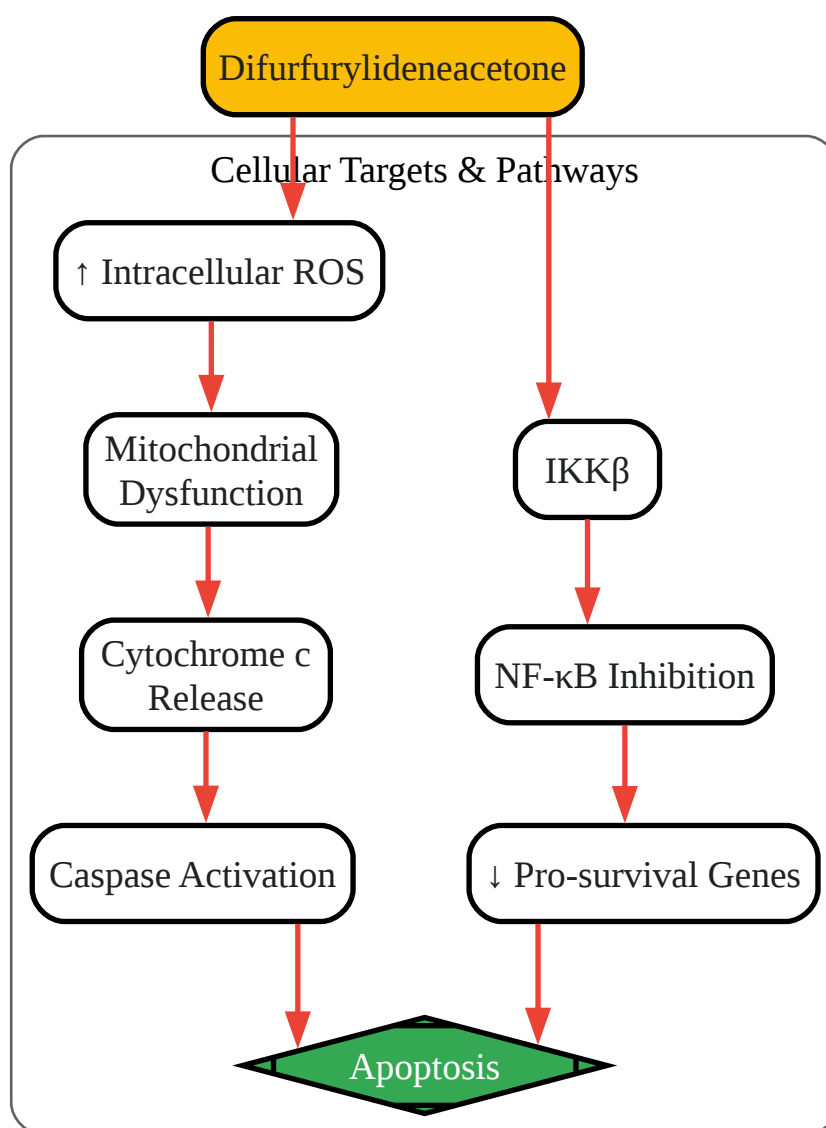
Procedure:

- Preparation of the Base Solution: Prepare a 10% aqueous solution of sodium hydroxide.
- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar, dissolve furfural and acetone in ethanol.

- **Condensation Reaction:** Cool the flask in an ice bath. Slowly add the sodium hydroxide solution dropwise to the stirred solution of furfural and acetone. Maintain the temperature below 25°C.
- **Reaction Monitoring:** A yellow precipitate should form upon addition of the base. Continue stirring the reaction mixture at room temperature for 2-3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Isolation of the Crude Product:** After the reaction is complete, filter the solid product using a Buchner funnel. Wash the crystals with cold water until the washings are neutral to litmus paper.
- **Purification:** Recrystallize the crude product from a suitable solvent system, such as ethanol/water, to obtain pure **difurfurylideneacetone** as a yellow crystalline solid.

Synthesis Workflow Diagram





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Caption: Proposed mechanisms of anticancer activity for **difurfurylideneacetone**.

Conclusion and Future Directions

Difurfurylideneacetone is a synthetically accessible compound with a pharmacological profile that suggests significant therapeutic potential. Its structural similarity to other bioactive dienones, combined with the unique properties imparted by the furan rings, makes it a compelling candidate for further investigation in drug discovery programs. Future research should focus on obtaining detailed in vitro and in vivo data for the parent molecule, including its

ADMET properties, to fully elucidate its potential as a lead compound for the development of novel anti-inflammatory, antioxidant, and anticancer agents.

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